

Synthesis of "N-(2-Butoxybenzyl)-2-propanamine" experimental protocol

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Compound of Interest

Compound Name: *N-(2-Butoxybenzyl)-2-propanamine*

CAS No.: 1040683-34-8

Cat. No.: B1532926

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Application Note: Synthesis of N-(2-Butoxybenzyl)-2-propanamine

Abstract & Strategic Overview

This application note details the optimized synthesis of **N-(2-Butoxybenzyl)-2-propanamine** (CAS: 1040683-34-8), a secondary amine intermediate often utilized in structure-activity relationship (SAR) studies for bioactive ligands.

While direct alkylation of amines with benzyl halides is possible, it frequently suffers from over-alkylation (formation of tertiary amines). To ensure high selectivity and yield, this protocol utilizes Reductive Amination. We employ Sodium Triacetoxyborohydride (STAB) as the reducing agent. Unlike the traditional Sodium Cyanoborohydride (

), STAB is non-toxic (cyanide-free) and exhibits superior chemoselectivity, reducing the imine intermediate without reducing the aldehyde precursor, thus minimizing side reactions.

Retrosynthetic Analysis

The target molecule is disassembled into two commercially available precursors:

- Electrophile: 2-Butoxybenzaldehyde (CAS: 29744-03-2)
- Nucleophile: Isopropylamine (2-Aminopropane) (CAS: 75-31-0)

Safety & Compliance (E-E-A-T)

- Isopropylamine: Highly flammable (Flash point: -37°C) and corrosive. Handle strictly in a fume hood.
- Sodium Triacetoxyborohydride (STAB): Water-reactive; releases hydrogen gas. Keep dry and away from strong acids.
- Chlorinated Solvents (DCE/DCM): Toxic and potential carcinogens. Use proper PPE (nitrile gloves, lab coat, safety glasses).
- Regulatory Note: While this specific compound is a research intermediate, researchers must always verify local regulations regarding benzylamine derivatives before synthesis.

Materials & Stoichiometry

Reaction Scale: 10.0 mmol (Theoretical Yield: ~2.21 g)

Reagent	MW (g/mol)	Equiv.[1][2][3] [4]	Amount	Role
2-Butoxybenzaldehyde	178.23	1.0	1.78 g	Precursor (Aldehyde)
Isopropylamine	59.11	1.2	0.71 g (~1.03 mL)	Precursor (Amine)
STAB ()	211.94	1.5	3.18 g	Reducing Agent
Acetic Acid (Glacial)	60.05	1.0	0.60 g (~0.57 mL)	Catalyst (Optional)*
1,2-Dichloroethane (DCE)	98.96	Solvent	30-40 mL	Solvent

*Note: Acetic acid promotes imine formation and buffers the reaction, but STAB itself provides a slightly acidic medium. It is included here for robust kinetics.

Experimental Protocol

Phase 1: Imine Formation (In Situ)[4]

- Setup: Oven-dry a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar. Purge with Nitrogen () or Argon.
- Solvation: Add 2-Butoxybenzaldehyde (1.78 g, 10 mmol) and anhydrous DCE (30 mL).
- Amine Addition: Add Isopropylamine (0.71 g, 12 mmol) dropwise.
- Catalysis: Add Acetic Acid (0.57 mL).
- Equilibration: Stir at Room Temperature (RT) for 30–60 minutes.

- Insight: The ortho-butoxy group exerts steric bulk and electron-donating effects, potentially slowing imine formation compared to unsubstituted benzaldehyde. This wait time ensures the equilibrium shifts toward the imine before reduction.

Phase 2: Reduction

- Reduction: Cool the mixture slightly (0°C ice bath) to mitigate exotherm, then add STAB (3.18 g, 15 mmol) portion-wise over 5 minutes.
- Reaction: Remove the ice bath and stir at RT for 12–16 hours (Overnight).
 - Monitoring: Check progress via TLC (Eluent: 5% MeOH in DCM). The aldehyde spot () should disappear; the amine product will be a lower streak or spot () depending on the plate type.

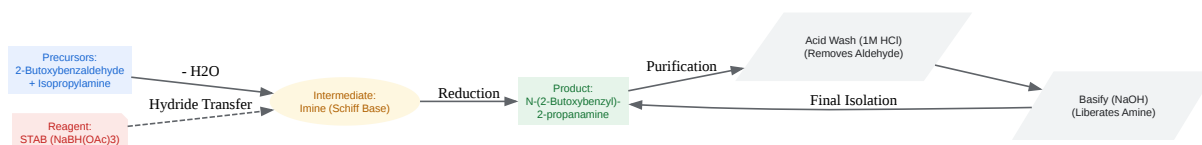
Phase 3: Workup (Acid-Base Purification)

This step is critical for removing non-basic impurities (unreacted aldehyde) and ensuring a pure amine product.

- Quench: Carefully add saturated aqueous (30 mL) to quench excess borohydride. Stir vigorously for 15 minutes until gas evolution ceases.
- Extraction: Transfer to a separatory funnel. Separate the organic layer (DCE). Extract the aqueous layer with DCM (2 x 20 mL). Combine organics.
- Acid Wash (Purification): Extract the combined organic layer with 1M HCl (3 x 20 mL).
 - Mechanism:[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) The product (amine) becomes protonated () and moves to the aqueous phase. Neutral impurities (aldehyde) remain in the organic phase. Discard the organic phase.
- Basification: Cool the acidic aqueous phase to 0°C. Basify to pH >12 using 6M NaOH or solid KOH pellets. The product will oil out as a free base.

- Final Extraction: Extract the cloudy aqueous mixture with DCM (3 x 25 mL).
- Drying: Wash combined organics with Brine (30 mL), dry over anhydrous , and filter.
- Concentration: Evaporate solvent under reduced pressure (Rotovap) to yield the crude oil.

Reaction Mechanism & Workflow Visualization



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Caption: Reaction pathway from imine formation to reductive hydride transfer and acid-base purification.

Characterization & Analysis

Expected Data for Validation:

- Physical State: Clear to pale yellow oil.
- NMR (400 MHz,):
 - 7.4 – 6.8 ppm (m, 4H, Aromatic protons).
 - 4.0 ppm (t, 2H, of butoxy group).

- 3.8 ppm (s, 2H, Benzylic
). Diagnostic Peak.
- 2.8 ppm (sept, 1H, Isopropyl
).
- 1.8 – 1.4 ppm (m, 4H, Butyl chain
).
- 1.1 ppm (d, 6H, Isopropyl
).
- 0.9 ppm (t, 3H, Butyl terminal
).
- IR Spectroscopy:
 - ~3300
(Weak N-H stretch).
 - ~1240
(Aryl alkyl ether C-O stretch).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete imine formation due to steric hindrance (ortho-butoxy).	Increase "Phase 1" time to 2 hours or add 4Å Molecular Sieves to absorb water.
Residual Aldehyde	Incomplete reduction or poor separation.	Ensure the Acid-Base extraction (Step 10-11) is performed vigorously. Aldehydes do not dissolve in acid.
Product is Solid/Salt	User made HCl salt intentionally?	If a solid is desired for storage, dissolve the free base oil in and bubble dry HCl gas to precipitate the hydrochloride salt.

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